

solubility of 2-Phenyl-4-penten-2-ol in common organic solvents

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Compound of Interest

Compound Name: 2-Phenyl-4-penten-2-ol

Cat. No.: B1630499

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An In-depth Technical Guide to the Solubility of **2-Phenyl-4-penten-2-ol** in Common Organic Solvents

Introduction

2-Phenyl-4-penten-2-ol is a tertiary alcohol with the molecular formula $C_{11}H_{14}O$.^{[1][2][3]} Its unique molecular architecture, which includes a phenyl group, a pentenyl chain, and a hydroxyl group, results in a specific solubility profile that is critical for its use in organic synthesis, formulation development, and various other domains of chemical research. This in-depth guide offers a thorough examination of both the theoretical underpinnings and practical considerations of the solubility of **2-Phenyl-4-penten-2-ol** in a variety of commonly used organic solvents.

Molecular Structure and its Profound Influence on Solubility

The solubility of any chemical compound is fundamentally governed by its molecular structure and the subsequent intermolecular forces it can establish with a solvent.^{[4][5][6][7][8]} The structure of **2-Phenyl-4-penten-2-ol** is characterized by the presence of both polar and non-polar regions, which in turn dictates its solubility in different classes of solvents.

- **Polar Moiety:** The hydroxyl (-OH) group serves as the principal polar and hydrophilic center of the molecule. This functional group has the capacity to act as both a hydrogen bond donor

and acceptor, facilitating robust interactions with polar solvents.[9][10]

- Non-polar Moieties: The phenyl ring and the pentenyl chain constitute the non-polar and lipophilic portions of the molecule. These substantial hydrocarbon sections will predominantly engage in weaker London dispersion forces with non-polar solvents.[6]

The overall solubility of **2-Phenyl-4-penten-2-ol** is a delicate equilibrium between these opposing characteristics. Given the considerable non-polar surface area, its solubility in water is anticipated to be minimal. Conversely, its hydrogen bonding capability suggests a greater solubility in polar organic solvents as compared to non-polar hydrocarbon solvents.[8][11] The fundamental principle of "like dissolves like" is the cornerstone for forecasting its solubility behavior.[8][12][13]

Figure 1: Intermolecular forces between **2-Phenyl-4-penten-2-ol** and different solvent types.

Predicted Solubility in Common Organic Solvents

Drawing upon the principles of intermolecular forces, a qualitative prediction of the solubility of **2-Phenyl-4-penten-2-ol** in a range of common organic solvents can be formulated. The subsequent table categorizes solvents based on their polarity and provides a predicted solubility profile.

Solvent Category	Examples	Predicted Solubility of 2-Phenyl-4-penten-2-ol	Primary Intermolecular Forces with Solute
Non-polar	Hexane, Cyclohexane, Toluene, Benzene	Low to Moderate	London Dispersion Forces
Slightly Polar	Diethyl Ether, Dichloromethane (DCM)	Moderate to High	Dipole-Dipole, London Dispersion Forces
Polar Aprotic	Acetone, Ethyl Acetate, Tetrahydrofuran (THF)	High	Dipole-Dipole, London Dispersion Forces
Polar Protic	Methanol, Ethanol, Isopropanol	High to Very High	Hydrogen Bonding, Dipole-Dipole
Very Polar	Water, Dimethyl Sulfoxide (DMSO)	Very Low (Water), High (DMSO)	Hydrogen Bonding (Water), Dipole-Dipole (DMSO)

Experimental Determination of Solubility

For a quantitative assessment of the solubility of **2-Phenyl-4-penten-2-ol**, a methodical experimental strategy is indispensable. The following protocol delineates a standardized methodology for the determination of solubility.

Materials and Equipment

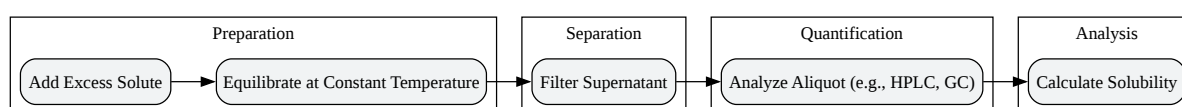
- **2-Phenyl-4-penten-2-ol** (solute)
- A selection of organic solvents (as detailed in the table above)
- Analytical balance
- Vials or test tubes equipped with screw caps
- Vortex mixer or magnetic stirrer

- Constant temperature bath or incubator
- Micropipettes
- Filtration apparatus (e.g., syringe filters)
- Analytical instrumentation for quantification (e.g., UV-Vis spectrophotometer, HPLC, or GC)

Experimental Protocol

- Preparation of Saturated Solutions:
 - Introduce an excess quantity of **2-Phenyl-4-penten-2-ol** into a precisely measured volume of the selected solvent within a sealed vial. The presence of excess solid is imperative to guarantee the attainment of a saturated solution.
 - Allow the vials to equilibrate at a constant temperature (for instance, 25 °C) for an adequate duration (typically 24-48 hours) to ensure that the solution reaches a state of equilibrium. Continuous agitation, facilitated by a vortex mixer or magnetic stirrer, is highly recommended.
- Separation of Undissolved Solute:
 - Subsequent to equilibration, permit the vials to remain undisturbed for a brief interval, allowing the excess solid to sediment.
 - Prudently withdraw an aliquot of the supernatant with a micropipette.
 - Pass the aliquot through a syringe filter (with a pore size suitable for the removal of any undissolved microparticles) into a pristine, pre-weighed vial.
- Quantification of Dissolved Solute:
 - Ascertain the concentration of **2-Phenyl-4-penten-2-ol** in the filtered aliquot by employing a pre-validated analytical technique. The selection of the analytical method will be contingent upon the solvent and the anticipated concentration range.

- Gravimetric analysis: Evaporate the solvent from the weighed aliquot and subsequently weigh the residual solute. While straightforward, this method may yield less precise results for volatile solutes or in instances of low solubility.
 - Spectroscopic analysis (UV-Vis): Should the compound possess a chromophore and the solvent be transparent to UV radiation within the relevant wavelength range, a calibration curve can be constructed to determine the concentration.
 - Chromatographic analysis (HPLC or GC): These techniques are renowned for their high accuracy and sensitivity. A calibration curve generated from standards of known concentrations is a prerequisite.
- Data Analysis and Reporting:
 - Compute the solubility in the appropriate units (e.g., g/L, mg/mL, or mol/L).
 - The experiment should be replicated a minimum of three times to validate the reproducibility of the findings.
 - The final report should include the average solubility value and the corresponding standard deviation.



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Figure 2: Experimental workflow for determining the solubility of **2-Phenyl-4-penten-2-ol**.

Conclusion

The solubility of **2-Phenyl-4-penten-2-ol** stands as a pivotal parameter for its judicious application in a multitude of chemical processes. Its molecular structure, characterized by a substantial non-polar character counterbalanced by a polar, hydrogen-bonding hydroxyl group,

culminates in a complex solubility profile. It is predicted to exhibit high solubility in polar aprotic and polar protic organic solvents, moderate solubility in slightly polar and certain non-polar solvents, and poor solubility in highly polar solvents such as water. For applications demanding precision, the empirical determination of solubility, following the comprehensive protocol provided herein, is strongly advised.

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References

- 1. 2-Phenyl-4-penten-2-ol [webbook.nist.gov]
- 2. 2-phenyl-4-penten-2-ol [stenutz.eu]
- 3. lookchem.com [lookchem.com]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. Solubility of Organic Compounds - Chemistry Steps [chemistrysteps.com]
- 6. 3.1 Intermolecular Forces – Introductory Organic Chemistry [openoregon.pressbooks.pub]
- 7. Intermolecular Forces – Organic Chemistry: Fundamental Principles, Mechanisms, Synthesis and Applications [open.maricopa.edu]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. chemguide.co.uk [chemguide.co.uk]
- 10. masterorganicchemistry.com [masterorganicchemistry.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. solubilityofthings.com [solubilityofthings.com]
- 13. Solvent - Wikipedia [en.wikipedia.org]
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